

Technical Guide: Physicochemical and Biological Properties of 1-(2-Bromo-4-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Bromo-4-hydroxyphenyl)ethanone

Cat. No.: B1338797

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Introduction

1-(2-Bromo-4-hydroxyphenyl)ethanone, also known as 2-Bromo-4'-hydroxyacetophenone, is an aromatic ketone that serves as a valuable intermediate in organic synthesis. Its utility is particularly noted in medicinal chemistry, where it functions as a precursor for the development of various therapeutic agents. This technical guide provides a comprehensive overview of its key physicochemical properties, detailed experimental protocols for their determination, and an examination of its role as a modulator of cellular signaling pathways.

Physicochemical Properties

The melting and boiling points are critical parameters for the identification and purification of **1-(2-Bromo-4-hydroxyphenyl)ethanone**. A summary of these properties is presented below.

Property	Value	Conditions
Melting Point	130 °C	Not specified
Boiling Point	338.7 °C	at 760 mmHg

Experimental Protocols

The following sections detail standard laboratory procedures for the determination of the melting and boiling points of organic compounds such as **1-(2-Bromo-4-hydroxyphenyl)ethanone**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This method is fundamental for assessing the purity of a crystalline solid, as impurities typically depress and broaden the melting point range.[\[1\]](#)

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **1-(2-Bromo-4-hydroxyphenyl)ethanone**
- Mortar and pestle
- Heating bath fluid (if using a Thiele tube, e.g., mineral oil)

Procedure:

- Ensure the sample of **1-(2-Bromo-4-hydroxyphenyl)ethanone** is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- Introduce a small amount of the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The packed sample should be approximately 1-2 mm in height.[\[1\]](#)[\[2\]](#)
- Place the capillary tube into the heating block of the melting point apparatus or attach it to a thermometer using a rubber band or thread if using a Thiele tube.[\[1\]](#) Ensure the bottom of the capillary tube is level with the thermometer bulb.

- Heat the apparatus. Initially, a rapid heating rate can be used to approach the expected melting point.
- As the temperature nears the anticipated melting point, reduce the heating rate to approximately 1-2 °C per minute to ensure thermal equilibrium between the sample, heating medium, and thermometer.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has completely liquefied (the end of the melting range).[3]
- For accuracy, it is advisable to perform at least two measurements.

Boiling Point Determination (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[4][5] This micro method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus and Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block heater or Thiele tube with a heating bath)
- Sample of **1-(2-Bromo-4-hydroxyphenyl)ethanone** (melted, if solid at room temperature)

Procedure:

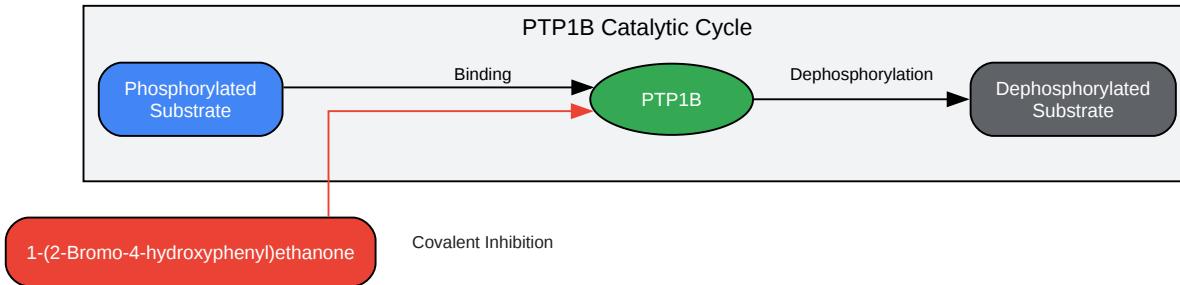
- Place a few milliliters of the liquid sample into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample. [4][5]

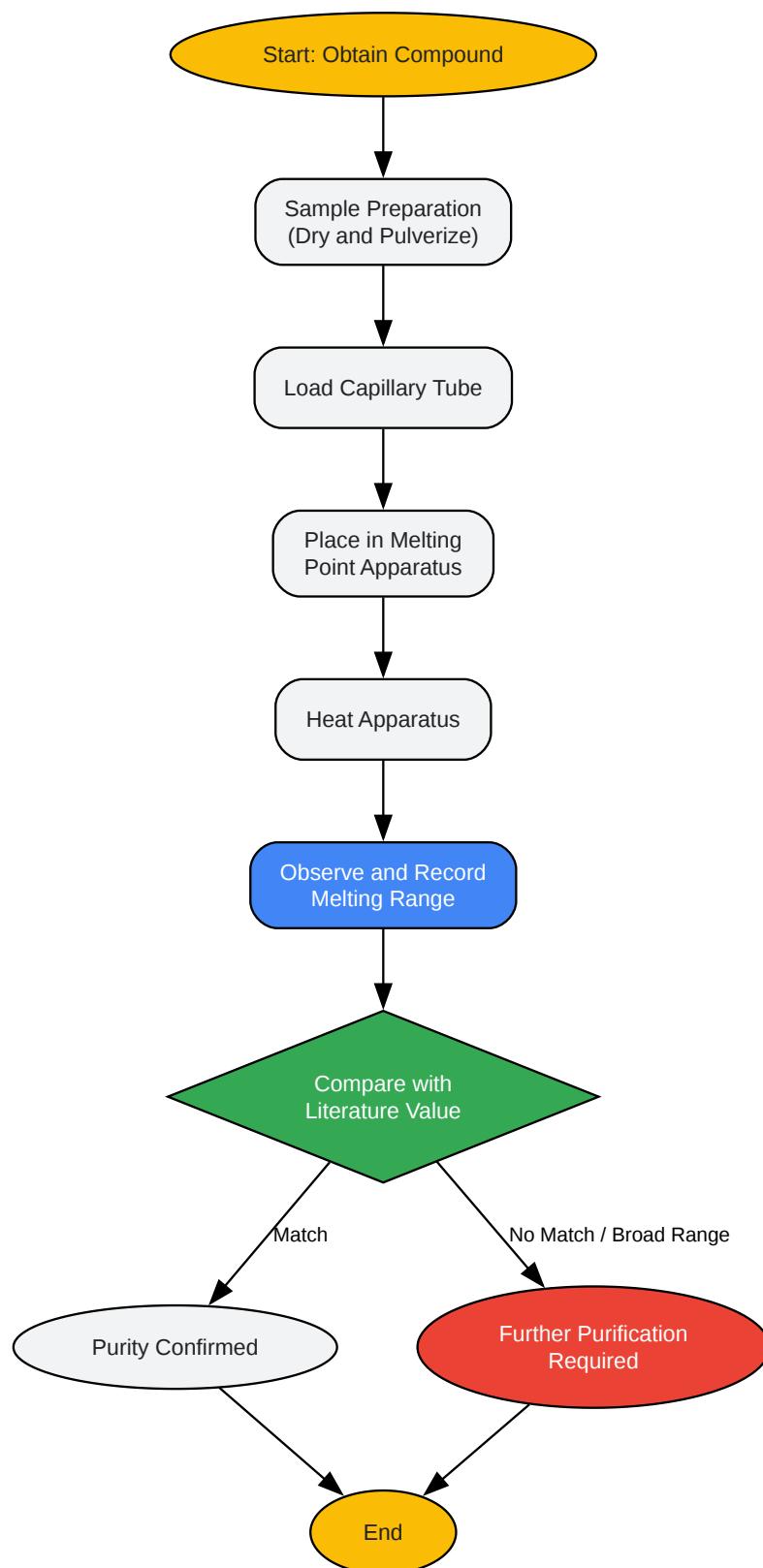
- Attach the test tube to a thermometer and immerse the setup in a heating bath or place it in an aluminum block heater. The sample should be below the level of the heating medium.
- Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor of the liquid has displaced all the air from the capillary.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[6] At this point, the vapor pressure of the liquid is equal to the external pressure.
- Record the barometric pressure, as the boiling point is pressure-dependent.^[4]

Biological Activity and Signaling Pathway

1-(2-Bromo-4-hydroxyphenyl)ethanone is recognized as a covalent inhibitor of protein tyrosine phosphatases (PTPs).^[7] Specifically, it has been shown to inhibit Protein Tyrosine Phosphatase 1B (PTP1B) and Src homology region 2 domain-containing phosphatase (SHP-1), which are key regulators in various cellular signaling pathways.

The diagram below illustrates the inhibitory action of **1-(2-Bromo-4-hydroxyphenyl)ethanone** on the PTP1B signaling pathway. PTP1B dephosphorylates activated (phosphorylated) protein substrates, thereby modulating their activity. By covalently binding to the catalytic domain of PTP1B, **1-(2-Bromo-4-hydroxyphenyl)ethanone** inhibits this dephosphorylation process.





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